

A Technical Guide to C.I. Acid Green 27: Properties, Synonyms, and Applications

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Compound of Interest

Compound Name: *C.I. Acid green 27*

Cat. No.: *B12381585*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Acid Green 27**, an anthraquinone-based dye. It details the compound's chemical and physical properties, lists its various synonyms and alternative names, and explores its applications, with a focus on its relevance to research and development.

Chemical and Physical Properties

C.I. Acid Green 27 is a synthetic organic dye notable for its vibrant green color and solubility in water.^[1] Key quantitative data for this compound are summarized in the table below, providing a quick reference for its fundamental properties.

Property	Value
C.I. Name	Acid Green 27
C.I. Number	61580
CAS Number	6408-57-7
Molecular Formula	<chem>C34H32N2Na2O8S2</chem>
Molecular Weight	706.74 g/mol
Appearance	Black powder to crystal
Melting Point	258-260 °C
Solubility	Soluble in water, o-chlorophenol; slightly soluble in acetone, ethanol, pyridine; insoluble in chloroform, toluene.
λ _{max}	644 nm (in H ₂ O)

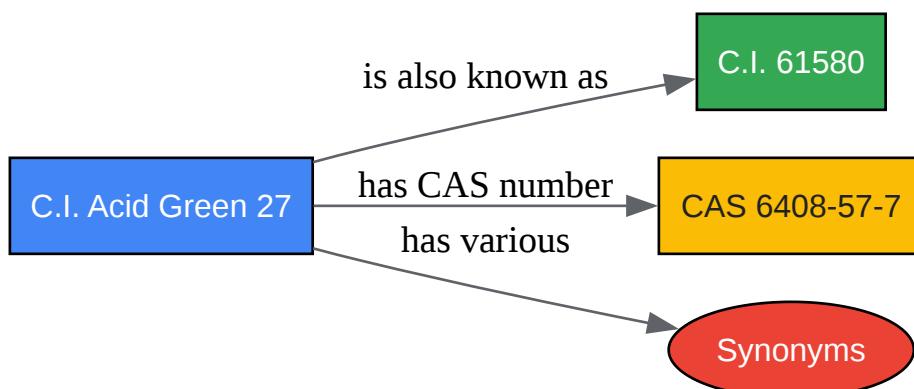
Synonyms and Alternative Names

C.I. Acid Green 27 is known by a variety of names across different industries and suppliers. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

- C.I. 61580
- Acid Green GS
- Acid Green GW
- Weak Acid Green GS
- Weak Acid Green AG
- Aminyl Green F-GL
- Best Acid Milling Green GW

- Concorde Acid Green C-G
- Dorasyn Green CG
- Dorolan Brilliant Green AG
- Green G
- Kayanol Milling Green GW
- Kenanthrol Green G125
- Lerui Acid Green GS
- Nylanthrene Green C-G

The following diagram illustrates the relationship between the primary identifiers of **C.I. Acid Green 27**.



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Caption: Relationship between the primary names and identifiers for **C.I. Acid Green 27**.

Applications in Research and Development

While **C.I. Acid Green 27** is predominantly used in the textile industry for dyeing wool and silk, it has several applications of interest to the research community.^[2]

- **Biological Staining:** It is employed in laboratories for staining biological specimens to enhance the visibility of cellular structures under a microscope.[1] As an acid dye, it binds to basic components within cells, such as proteins in the cytoplasm.
- **Fluorescence Microscopy:** The dye's spectral properties make it suitable for use in fluorescence microscopy.[1]
- **Model Compound for Adsorption Studies:** In environmental science and biotechnology research, Acid Green 27 is utilized as a model anionic dye to study adsorption processes for removing dyes from wastewater.

Experimental Protocols:

Detailed, standardized protocols for the use of **C.I. Acid Green 27** in biological staining and fluorescence microscopy are not widely available in peer-reviewed literature. However, a general protocol for using an acid dye as a cytoplasmic counterstain can be adapted. Researchers should note that optimal concentrations, incubation times, and fixation methods will need to be determined empirically for specific cell types and applications.

General Protocol for Cytoplasmic Staining of Fixed Cells:

- **Cell Preparation:** Grow adherent cells on sterile glass coverslips to the desired confluence.
- **Washing:** Gently wash the cells with Phosphate-Buffered Saline (PBS) to remove culture medium.
- **Fixation:** Fix the cells using an appropriate method, such as 4% paraformaldehyde in PBS for 15-20 minutes at room temperature or ice-cold methanol for 10 minutes at -20°C.
- **Washing:** Wash the fixed cells three times with PBS for 5 minutes each.
- **Staining:**
 - Prepare a stock solution of **C.I. Acid Green 27** (e.g., 0.1% w/v in distilled water).
 - Dilute the stock solution to a working concentration (e.g., 0.01% - 0.05%).
 - Add the staining solution to the cells and incubate for 1-5 minutes at room temperature.

- **Washing:** Gently wash the cells with distilled water to remove excess stain.
- **Mounting:** Mount the coverslip on a microscope slide using an appropriate mounting medium.
- **Visualization:** Examine the stained cells under a bright-field or fluorescence microscope.

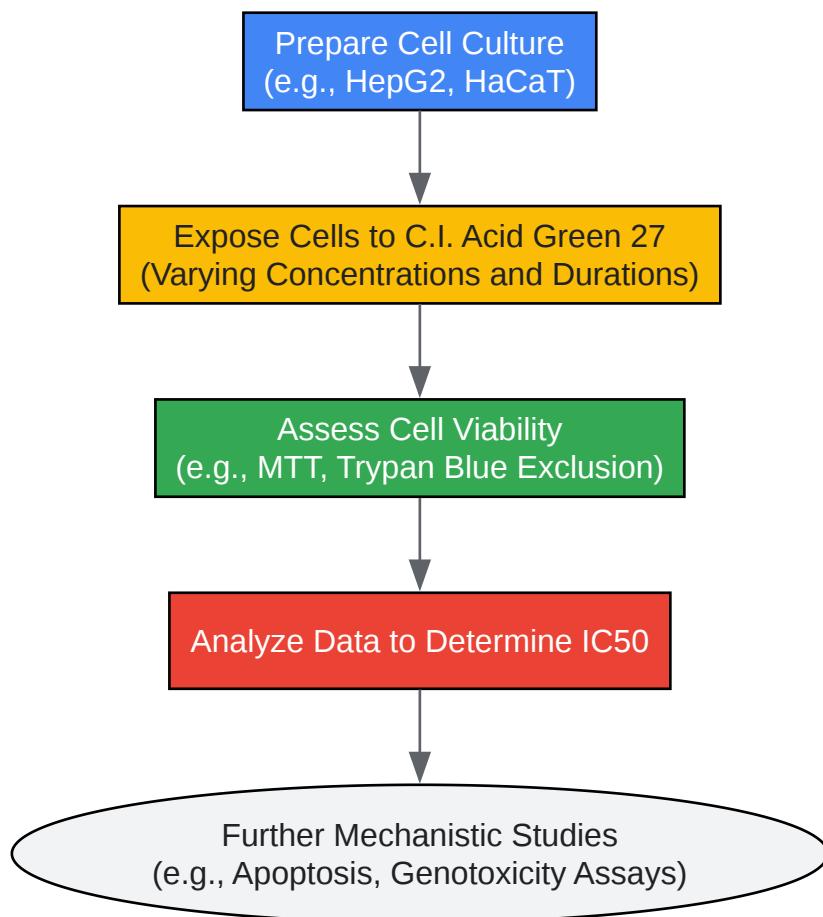
Toxicological Profile

Specific toxicological studies on **C.I. Acid Green 27** are limited. However, as an anthraquinone dye, its potential health effects can be considered in the context of this class of compounds. Some anthraquinone dyes have been shown to be mutagenic and carcinogenic in animal studies.^[3] The sites of tumor development in these studies include the urinary bladder and liver in rats and mice. It is important to handle **C.I. Acid Green 27** with appropriate laboratory safety precautions, including the use of personal protective equipment to avoid skin contact, inhalation, and ingestion.

Signaling Pathways and Mechanisms of Action

Currently, there is no specific information in the scientific literature detailing the interaction of **C.I. Acid Green 27** with cellular signaling pathways. The primary mechanism of action in its application as a dye is the formation of ionic bonds with protein fibers under acidic conditions. In a biological context, as a stain, it binds to positively charged proteins within the cell. The broader class of anthraquinone dyes can generate reactive oxygen species (ROS), which may be a mechanism of their biological activity and toxicity.

The diagram below illustrates a generalized workflow for assessing the cytotoxicity of a chemical compound like **C.I. Acid Green 27** *in vitro*.



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Caption: A general experimental workflow for in vitro cytotoxicity assessment.

In conclusion, **C.I. Acid Green 27** is a well-characterized dye with established applications in industry and emerging uses in scientific research. While its utility as a biological stain is noted, further research is required to establish standardized protocols and to fully understand its biological interactions and potential toxicological profile.

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